

An In-depth Technical Guide to the Physicochemical Properties of 4-tert-Butylphthalonitrile

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Compound of Interest

Compound Name: 4-tert-Butylphthalonitrile

Cat. No.: B1266168

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the melting and boiling points of **4-tert-Butylphthalonitrile**, a key intermediate in the synthesis of phthalocyanines and other functional materials relevant to drug development and materials science. This document outlines the physical properties, the experimental protocols for their determination, and the synthetic context of this compound.

Physicochemical Data of 4-tert-Butylphthalonitrile

The melting and boiling points of **4-tert-Butylphthalonitrile** are critical parameters for its purification, handling, and application in synthesis. The data, as reported in the literature, are summarized below. Variations in the reported melting point ranges may be attributed to differences in sample purity or measurement techniques.

Physical Property	Value	Notes
Melting Point	49-51 °C	As cited in literature.[1][2][3][4][5]
58.0-62.0 °C	As reported by chemical suppliers.[6][7]	
60 °C	A specific value within the broader reported range.[6][7]	
Boiling Point	165 °C	At a reduced pressure of 6 mmHg.[6][7]
165-168 °C	At a reduced pressure of 6 mm Hg.[1][2][3][4][5]	

Experimental Protocols

The following are detailed methodologies for the experimental determination of the melting and boiling points of organic compounds such as **4-tert-Butylphthalonitrile**.

Melting Point Determination (Capillary Method)

This method is a standard and widely used technique for the accurate determination of the melting point of a solid crystalline compound.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer (calibrated)
- Mortar and pestle
- Spatula

Procedure:

- **Sample Preparation:** A small amount of dry **4-tert-Butylphthalonitrile** is finely powdered using a mortar and pestle.
- **Capillary Tube Packing:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and gently tapped to pack the solid into the sealed end, aiming for a sample height of 1-2 cm.
- **Apparatus Setup:** The packed capillary tube is placed in the heating block of the melting point apparatus, adjacent to the thermometer.
- **Heating and Observation:** The sample is heated rapidly to a temperature approximately 15-20°C below the expected melting point. The heating rate is then reduced to 1-2°C per minute.
- **Data Recording:** The temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample becomes a clear liquid (T2) are recorded. The melting point range is reported as T1-T2. For a pure compound, this range is typically narrow (0.5-2°C).

Boiling Point Determination (Siwoloboff Method)

For the determination of boiling points at reduced pressure, as is common for high-boiling organic compounds to prevent decomposition, a modification of the standard atmospheric pressure method is used. The following describes a general method for determining the boiling point of a liquid.

Apparatus:

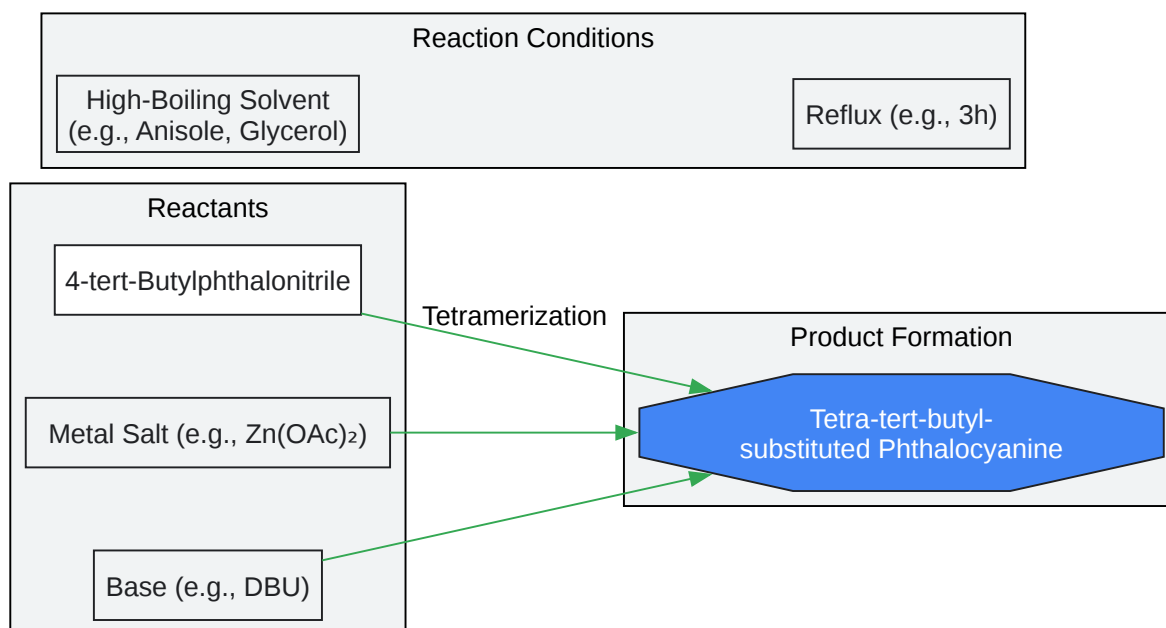
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Thermometer
- Heating bath (e.g., oil bath) or an aluminum block heater
- Apparatus for vacuum distillation (if measuring at reduced pressure)

Procedure:

- **Sample Preparation:** A few milliliters of the liquid sample (in this case, molten **4-tert-Butylphthalonitrile**) are placed into a small test tube.
- **Capillary Inversion:** A capillary tube, sealed at one end, is placed into the test tube with its open end submerged in the liquid.
- **Heating:** The test tube assembly is gently heated. As the temperature rises, air trapped in the capillary tube will slowly bubble out.
- **Boiling Point Identification:** The heating is continued until a continuous and rapid stream of bubbles emerges from the capillary tube. At this point, the heating is stopped.
- **Temperature Reading:** As the liquid cools, the stream of bubbles will slow down and eventually stop. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point. This is the temperature at which the vapor pressure of the liquid equals the external pressure.

Synthetic Pathway Visualization

4-tert-Butylphthalonitrile is a crucial precursor for the synthesis of tetra-tert-butyl-substituted phthalocyanines, which are of interest for their applications in materials science and photodynamic therapy. The general synthetic workflow is depicted below.



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